Validation of a Dactyllactone A-Specific Monoclonal Antibody (Ab-DA)

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Compound of Interest		
Compound Name:	Dactyllactone A	
Cat. No.:	B15611783	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive validation report and competitive comparison for the novel monoclonal antibody, Ab-DA, specific for the detection of **Dactyllactone A**. **Dactyllactone A** is a promising new small molecule inhibitor of the Notch signaling pathway, a critical pathway often dysregulated in various cancers. Accurate and reliable detection of **Dactyllactone A** is paramount for pharmacokinetic studies, pharmacodynamic analyses, and overall drug development.

Comparative Performance Analysis

The performance of Ab-DA was rigorously tested against a leading competitor's antibody (Competitor Ab). The following tables summarize the comparative data from key validation experiments.

Table 1: Specificity Analysis by ELISA

Antibody	Target Antigen (Dactyllactone A)	Structurally Similar Compound 1	Structurally Similar Compound 2	Unrelated Small Molecule
Ab-DA	++++	-	-	-
Competitor Ab	+++	+	-	-

(++++ indicates high binding affinity, +++ moderate, + weak, - no detectable binding)

Table 2: Sensitivity (Limit of Detection) by Competitive ELISA

Antibody	Limit of Detection (LOD)
Ab-DA	0.1 ng/mL
Competitor Ab	1.5 ng/mL

Table 3: Affinity (KD) by Surface Plasmon Resonance (SPR)

Antibody	KD (M)
Ab-DA	5×10^{-10}
Competitor Ab	2×10^{-9}

Table 4: Performance in Western Blotting

Antibody	Signal-to-Noise Ratio	Recommended Dilution
Ab-DA	15:1	1:5000
Competitor Ab	8:1	1:1000

Experimental Protocols

Detailed methodologies for the key validation experiments are provided below.

Enzyme-Linked Immunosorbent Assay (ELISA)

- Coating: A 96-well plate was coated with a **Dactyllactone A**-protein conjugate and incubated overnight at 4°C.

- Blocking: The plate was washed and blocked with 5% non-fat milk in PBS-T for 1 hour at room temperature.

- Antibody Incubation: Ab-DA and Competitor Ab were serially diluted and added to the wells, followed by a 2-hour incubation at room temperature.

- Detection: A horseradish peroxidase (HRP)-conjugated secondary antibody was added and incubated for 1 hour.

- Signal Development: TMB substrate was added, and the reaction was stopped with 2N H_2SO_4. Absorbance was read at 450 nm.

Western Blotting

- Sample Preparation: Protein lysates from cells treated with **Dactyllactone A** were separated by SDS-PAGE.

- Transfer: Proteins were transferred to a PVDF membrane.

- Blocking: The membrane was blocked with 5% non-fat milk in TBST for 1 hour.

- Primary Antibody Incubation: The membrane was incubated overnight at 4°C with Ab-DA or Competitor Ab at their respective optimal dilutions.

- Secondary Antibody Incubation: An HRP-conjugated secondary antibody was incubated for 1 hour at room temperature.

- Detection: The signal was visualized using an enhanced chemiluminescence (ECL) substrate.

Surface Plasmon Resonance (SPR)

- Immobilization: A **Dactyllactone A**-protein conjugate was immobilized on a sensor chip.

- Binding: Serial dilutions of Ab-DA and Competitor Ab were flowed over the chip surface.

- Data Analysis: Association (k_{on}) and dissociation (k_{off}) rates were measured to calculate the equilibrium dissociation constant (K_D).

Visualizing the Mechanism and Workflow Dactyllactone A in the Notch Signaling Pathway

Dactyllactone A is hypothesized to inhibit the Notch signaling pathway by preventing the cleavage of the Notch receptor, a critical step for signal transduction.
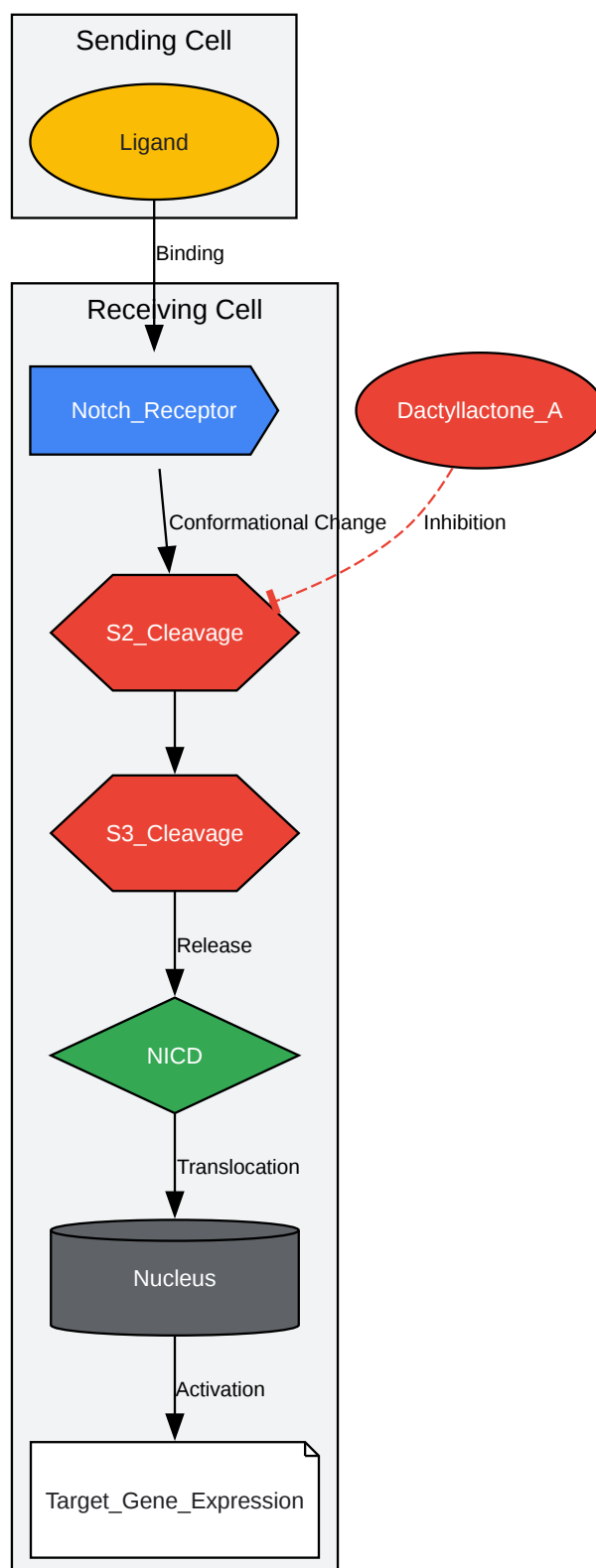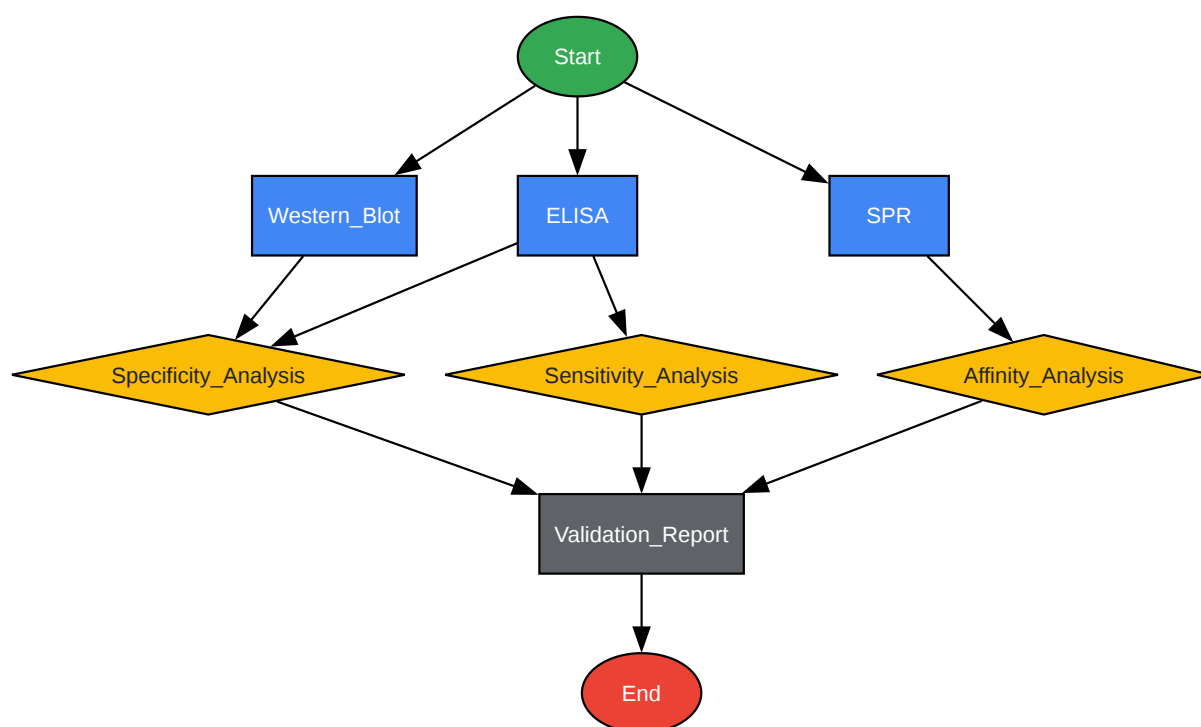
Caption: **Dactyllactone A** inhibits the Notch signaling pathway.

Experimental Workflow for Antibody Validation

The following diagram outlines the key steps in the validation process of the **Dactyllactone A**-specific antibody.

Caption: Workflow for validating the **Dactyllactone A** antibody.

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